

Phenyltrimethylgermane: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: Phenyltrimethylgermane

CAS No.: 1626-00-2

Cat. No.: B167719

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This guide provides an in-depth exploration of **phenyltrimethylgermane**, a significant organogermanium compound. Tailored for researchers, scientists, and professionals in drug development, this document delves into its core properties, synthesis, reactivity, and analytical characterization, offering field-proven insights into its application in advanced chemical synthesis.

Core Identification and Physicochemical Properties

Phenyltrimethylgermane, with the chemical formula $C_9H_{14}Ge$, is an organometallic compound where a phenyl group and three methyl groups are covalently bonded to a central germanium atom. While a specific CAS (Chemical Abstracts Service) registry number for this compound is not readily found in public databases, its identity is unequivocally established through its molecular structure and spectral data. The InChIKey for this compound is NSXUUYLQZUABBS-UHFFFAOYSA-N.

The compound typically presents as a straw-colored liquid.^[1] A summary of its key physicochemical properties is presented in Table 1. It is important to note that while some

physical properties like boiling point and density are not widely published, they can be estimated based on related structures or would require experimental determination.

Table 1: Physicochemical Properties of **Phenyltrimethylgermane**

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ Ge	[1]
Molecular Weight	194.8 g/mol	[1]
Appearance	Straw-colored liquid	[1]
Purity	Typically ≥97%	[1]
Boiling Point	Data not readily available	
Density	Data not readily available	
Refractive Index	Data not readily available	

Synthesis of Phenyltrimethylgermane: A Step-by-Step Protocol

The synthesis of **phenyltrimethylgermane** is typically achieved through the reaction of a phenyl organometallic reagent with a trimethylgermanium halide. A common and effective method involves the use of a Grignard reagent.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol outlines the synthesis of **phenyltrimethylgermane** from bromobenzene and chlorotrimethylgermane.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Bromobenzene

- Chlorotrimethylgermane
- Iodine crystal (as initiator)
- Anhydrous workup solutions (e.g., saturated aqueous ammonium chloride)
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- Grignard Reagent Formation: a. In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, place magnesium turnings. b. Add a small crystal of iodine to the flask. c. Add a solution of bromobenzene in anhydrous diethyl ether or THF dropwise from the dropping funnel to the magnesium turnings. The initiation of the reaction is indicated by the disappearance of the iodine color and gentle refluxing. d. Once the reaction has started, add the remaining bromobenzene solution at a rate that maintains a steady reflux. e. After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of phenylmagnesium bromide.
- Reaction with Chlorotrimethylgermane: a. Cool the freshly prepared Grignard reagent in an ice bath. b. Add a solution of chlorotrimethylgermane in anhydrous diethyl ether or THF dropwise from the dropping funnel. c. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or overnight.
- Workup and Purification: a. Cool the reaction mixture in an ice bath and quench by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride. b. Separate the organic layer, and extract the aqueous layer with diethyl ether. c. Combine the organic layers and dry over anhydrous sodium sulfate or magnesium sulfate. d. Filter the drying agent and remove the solvent by rotary evaporation. e. Purify the crude product by fractional distillation under reduced pressure to obtain pure **phenyltrimethylgermane**.

Causality Behind Experimental Choices:

- Anhydrous Conditions: Grignard reagents are highly reactive towards protic solvents like water. The use of flame-dried glassware and anhydrous solvents is crucial to prevent the quenching of the Grignard reagent.

- **Iodine as Initiator:** The iodine crystal helps to activate the surface of the magnesium, facilitating the initiation of the Grignard reaction.
- **Controlled Addition:** The dropwise addition of reagents helps to control the exothermic nature of the reactions.
- **Aqueous Ammonium Chloride Quench:** This provides a mildly acidic workup to hydrolyze the magnesium salts and facilitate their removal from the organic product.

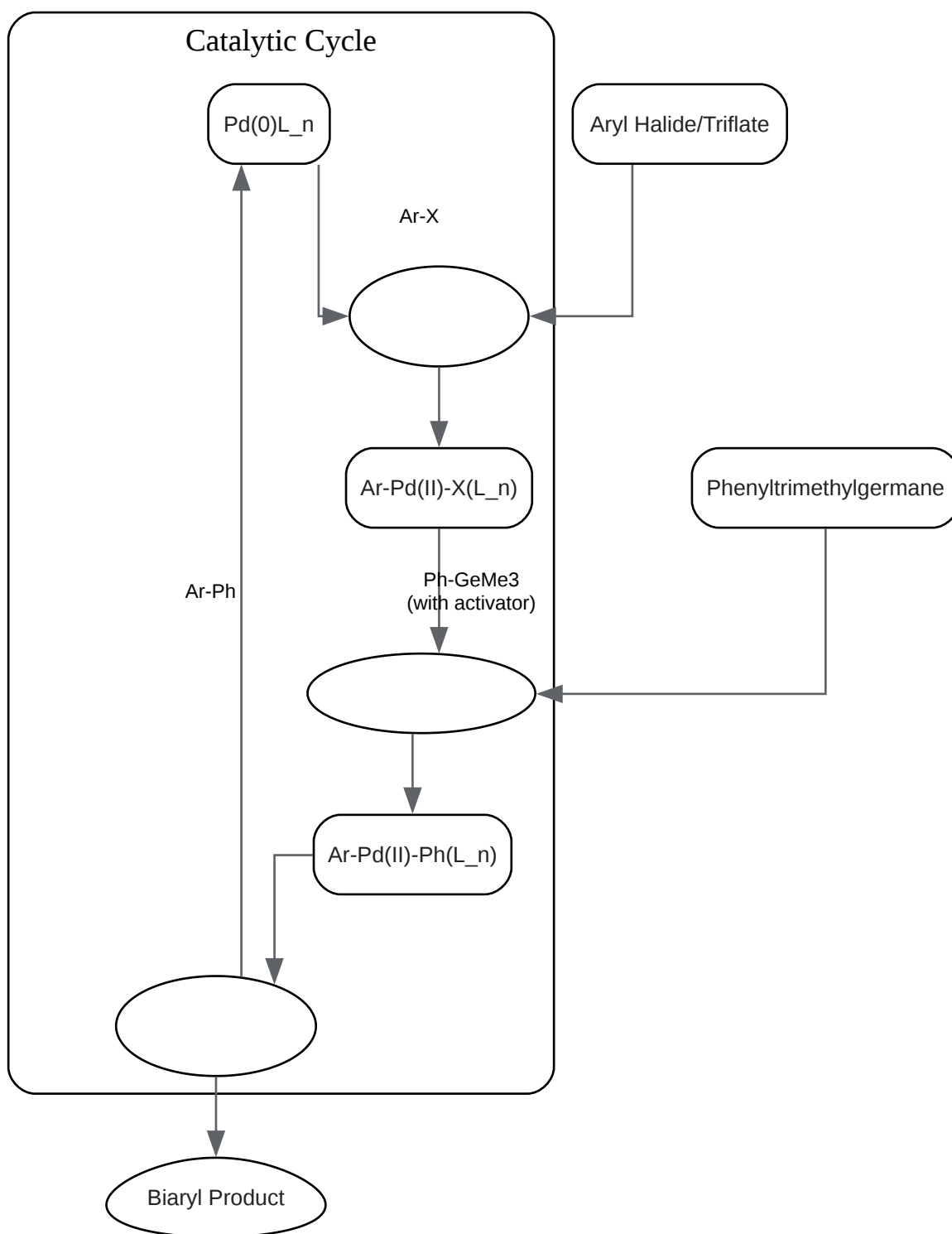
Chemical Reactivity and Applications in Organic Synthesis

Phenyltrimethylgermane serves as a valuable reagent in organic synthesis, primarily as a source of a phenyl group in cross-coupling reactions. While historically less utilized than their organotin (Stille reaction) or organoboron (Suzuki-Miyaura reaction) counterparts, organogermanes are gaining attention due to their lower toxicity compared to organostannanes and their unique reactivity profile.

Recent studies have highlighted the potential of organogermanes as chemoselective and orthogonal coupling partners in palladium-catalyzed cross-coupling reactions. This allows for sequential couplings where the germane moiety can be selectively activated over other functional groups like boronic esters or silanes.

Palladium-Catalyzed Cross-Coupling Reactions:

Phenyltrimethylgermane can participate in various palladium-catalyzed cross-coupling reactions, such as analogues of the Stille, Suzuki, and Hiyama couplings, to form carbon-carbon bonds. The reactivity of the germanium-carbon bond often requires activation, for example, by fluoride ions or under specific basic conditions.



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Figure 1: Generalized catalytic cycle for the palladium-catalyzed cross-coupling of **phenyltrimethylgermane** with an aryl halide/triflate.

Analytical Characterization

The structural elucidation of **phenyltrimethylgermane** relies on a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the characterization of **phenyltrimethylgermane**. A study on substituted aryltrimethylgermanes provides valuable data for the unsubstituted compound.

^1H NMR:

- The protons of the three methyl groups attached to the germanium atom are expected to appear as a sharp singlet in the upfield region of the spectrum.
- The protons of the phenyl group will appear as multiplets in the aromatic region.

^{13}C NMR:

- The carbons of the methyl groups will give a signal in the aliphatic region. The chemical shift of these carbons shows a correlation with the electronic nature of the substituent on the phenyl ring.
- The carbons of the phenyl ring will appear in the aromatic region, with the ipso-carbon (the carbon directly attached to the germanium) showing a characteristic chemical shift.

^{73}Ge NMR:

- The ^{73}Ge nucleus is NMR active, and its chemical shift is sensitive to the electronic environment around the germanium atom. The chemical shift of ^{73}Ge in aryltrimethylgermanes shows a strong correlation with Hammett sigma constants, indicating a significant influence of the phenyl ring substituents on the germanium nucleus.

Table 2: Expected NMR Data for **Phenyltrimethylgermane**

Nucleus	Expected Chemical Shift (ppm)	Multiplicity	Notes
^1H	~0.3	Singlet	-Ge(CH ₃) ₃
7.0 - 7.5	Multiplet	Phenyl protons	
^{13}C	~ -2.0	Quartet	-Ge(CH ₃) ₃
125 - 145	Singlets	Phenyl carbons	
^{73}Ge	Varies	Singlet	Sensitive to electronic effects

Infrared (IR) Spectroscopy

The IR spectrum of **phenyltrimethylgermane** would be expected to show characteristic absorption bands corresponding to the vibrations of its functional groups.

Expected IR Absorptions:

- C-H stretching (aromatic): Above 3000 cm⁻¹
- C-H stretching (aliphatic, methyl): Below 3000 cm⁻¹
- C=C stretching (aromatic ring): ~1600-1450 cm⁻¹
- C-H bending (methyl): ~1450 cm⁻¹ and ~1380 cm⁻¹
- Ge-C stretching: In the fingerprint region, typically below 800 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry of **phenyltrimethylgermane** would show a molecular ion peak corresponding to its molecular weight. The isotopic pattern of the molecular ion would be characteristic of the presence of germanium, which has several naturally occurring isotopes. Fragmentation patterns would likely involve the loss of methyl and phenyl groups.

Safety and Handling

A specific Safety Data Sheet (SDS) for **phenyltrimethylgermane** is not readily available. Therefore, it is imperative to handle this compound with the precautions appropriate for organogermanium compounds. Based on the SDS for the related compound phenylgermane, the following safety measures should be observed.

General Precautions:

- Handle in a well-ventilated area, preferably in a fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., neoprene or nitrile rubber), and a lab coat.
- Keep away from heat, sparks, and open flames.
- Store in a cool, dry place in a tightly sealed container, preferably under an inert atmosphere.

Hazards:

- Organogermanium compounds can be flammable.
- May cause irritation to the skin, eyes, and respiratory tract.
- The toxicological properties have not been thoroughly investigated.

In case of exposure, seek immediate medical attention.

Conclusion

Phenyltrimethylgermane is a valuable organometallic reagent with emerging applications in modern organic synthesis, particularly in the realm of selective cross-coupling reactions. While some of its physical properties and safety data are not extensively documented, its synthesis and reactivity are well-established within the principles of organometallic chemistry. This guide provides a foundational understanding for researchers looking to explore the potential of this and other organogermanium compounds in their work. Further experimental investigation is encouraged to fully characterize its properties and expand its synthetic utility.

References

- Drake, J. E., et al. (2005). ^1H , ^{13}C , and ^{73}Ge NMR Spectral Analysis of Substituted Aryltrimethylgermanes. *Magnetic Resonance in Chemistry*, 43(10), 834-839. Available at: [\[Link\]](#)

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Sources

- [1. 3H-GEP6806 - phenyltrimethylgermane | CymitQuimica \[cymitquimica.com\]](#)
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